

Essential Safety and Disposal Procedures for TWEAK-Fn14-IN-1

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Compound of Interest

Compound Name: TWEAK-Fn14-IN-1

Cat. No.: B1673731

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This document provides crucial safety and logistical information for the proper handling and disposal of **TWEAK-Fn14-IN-1**, a specific inhibitor of the TWEAK-Fn14 signaling pathway. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Chemical and Safety Data

While a comprehensive Safety Data Sheet (SDS) for **TWEAK-Fn14-IN-1** is not readily available, the following information has been compiled from vendor and safety databases. This data should be used to inform handling and disposal procedures in consultation with your institution's Environmental Health and Safety (EHS) department.

Property	Value	Source
Chemical Name	TWEAK-Fn14-IN-1 (also known as L524-0366)	MedChemExpress, Calbiochem
CAS Number	951612-19-4	MedChemExpress, Calbiochem
Molecular Formula	C ₁₃ H ₁₃ ClN ₄ OS	MedChemExpress, Calbiochem
Molecular Weight	308.79 g/mol	MedChemExpress, Calbiochem
Appearance	White powder	Calbiochem
Solubility	Soluble in DMSO (25 mg/mL)	MedChemExpress, Calbiochem
Storage Class	11 - Combustible Solids	Calbiochem
Water Hazard Class (WGK)	3 - Severely hazardous to water	Calbiochem, Verwaltungsportal Hessen ^[1]

Proper Disposal Protocol

Disposal of **TWEAK-Fn14-IN-1** must be carried out in accordance with local, state, and federal regulations. The following is a general procedural guide. Always consult with your institution's EHS office for specific protocols.

Step 1: Personal Protective Equipment (PPE) Before handling the compound, ensure you are wearing appropriate PPE.^[2] This includes:

- Flame-resistant lab coat^[2]
- ANSI-approved safety glasses or chemical splash goggles^[2]
- Nitrile gloves (double-gloving is recommended)^[2]
- Full-length pants and closed-toe shoes^[2]

Step 2: Waste Segregation and Collection

- **Solid Waste:** Collect any unused or expired **TWEAK-Fn14-IN-1** powder in its original container or a clearly labeled, sealed container. This is to be disposed of as hazardous chemical waste.^[3]
- **Contaminated Materials:** Any materials contaminated with **TWEAK-Fn14-IN-1**, such as pipette tips, tubes, and gloves, should be collected in a dedicated, sealed hazardous waste bag or container.
- **Liquid Waste:** Solutions of **TWEAK-Fn14-IN-1** (e.g., dissolved in DMSO) should be collected in a designated, sealed, and properly labeled hazardous liquid waste container. Do not mix with other waste streams unless approved by your EHS office.

Step 3: Labeling and Storage of Waste

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "**TWEAK-Fn14-IN-1**," the solvent (if applicable, e.g., DMSO), and the approximate concentration and volume.
- Store the waste containers in a designated, secure area away from incompatible materials, particularly oxidizing agents and strong acids.^[4] The storage area should be cool and dry.^[3]

Step 4: Scheduling Waste Pickup

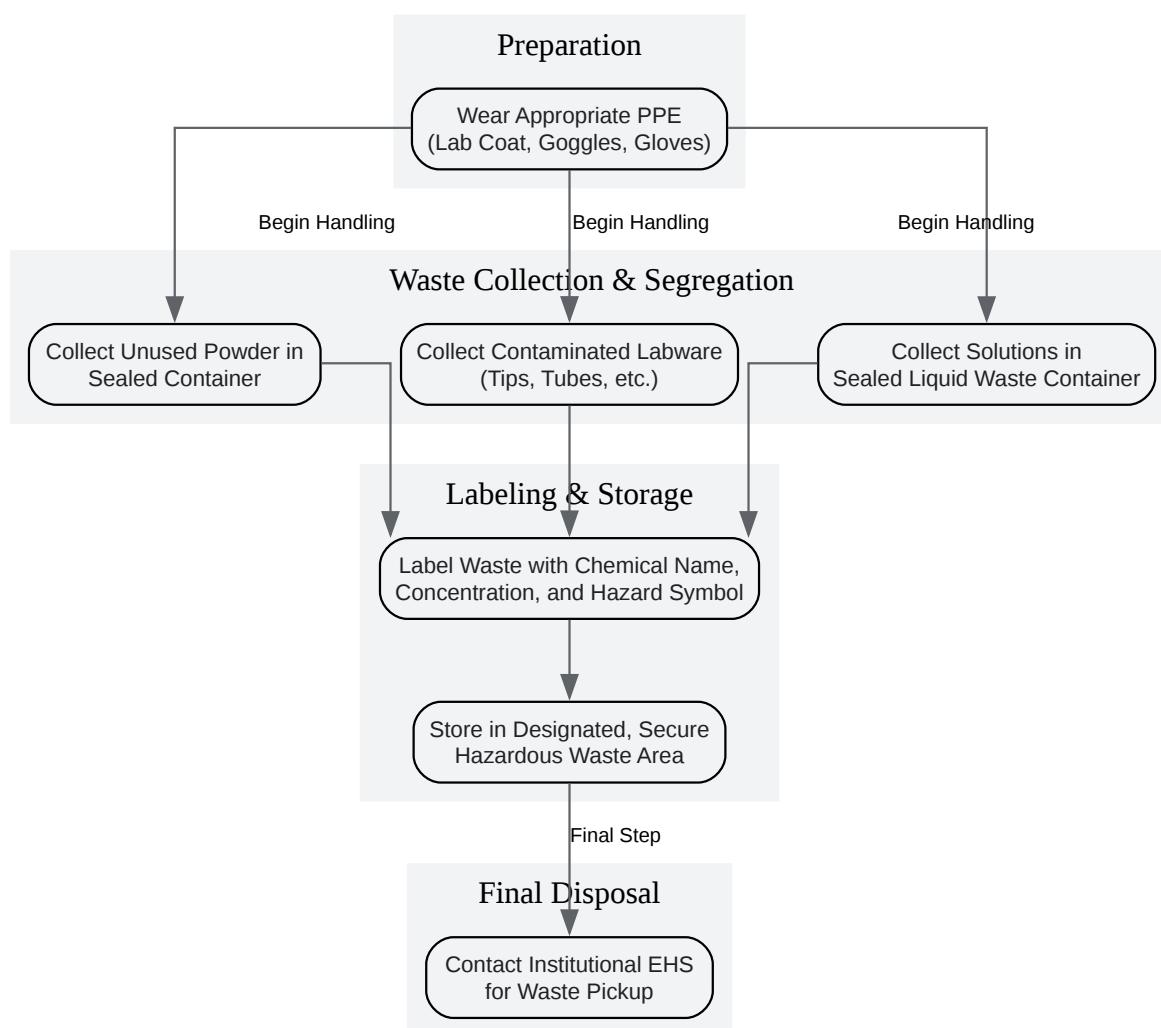
- Contact your institution's EHS office to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.

Spill and Emergency Procedures

- **Spill:** In case of a spill, alert personnel in the immediate area and restrict access.^[3] Eliminate all sources of ignition.^[3] For a small spill of the powder, carefully sweep it up with non-sparking tools and place it in a sealed container for disposal as hazardous waste.^[3] For a liquid spill, absorb with an inert material and place in a sealed container. Increase ventilation to the outside if possible.^[3]

- Fire: **TWEAK-Fn14-IN-1** is a combustible solid. In case of a fire, use a dry chemical, foam, or carbon dioxide extinguisher. Do not use water on fires involving metallic flammable solids, as this could generate flammable hydrogen gas.[3]

Disposal Workflow Diagram



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Caption: A workflow for the proper disposal of **TWEAK-Fn14-IN-1**.

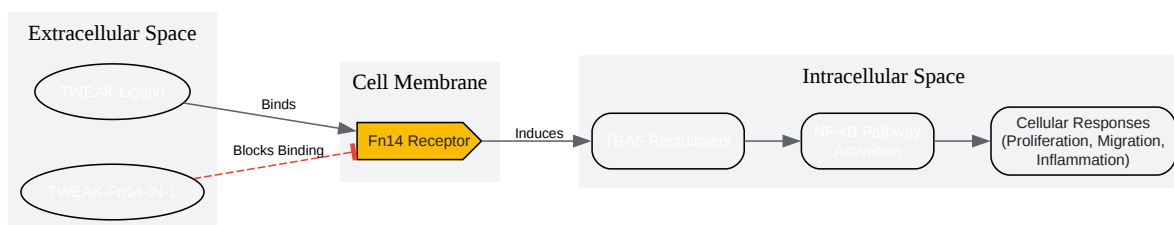
Understanding the TWEAK-Fn14 Signaling Pathway

To provide value beyond the product itself, this section details the biological context in which **TWEAK-Fn14-IN-1** operates. The TWEAK-Fn14 axis is a key regulator of cellular activities such as proliferation, migration, inflammation, and apoptosis.[5]

The ligand, TNF-like weak inducer of apoptosis (TWEAK), is a multifunctional cytokine.[5] Its receptor, fibroblast growth factor-inducible 14 (Fn14), is a highly inducible cell-surface receptor. [5] In healthy tissues, Fn14 expression is typically low, but it is significantly upregulated in response to tissue injury and in various disease states, including cancer and chronic inflammation.[6]

Binding of the trimeric TWEAK ligand to Fn14 induces receptor trimerization.[5] This conformational change leads to the recruitment of TNF receptor-associated factors (TRAFs) to the cytoplasmic tail of Fn14.[7] The recruitment of TRAFs initiates several downstream signaling cascades, most notably the canonical and non-canonical nuclear factor- κ B (NF- κ B) pathways.[5][7] Activation of these pathways leads to changes in gene expression that drive various cellular responses.[7] **TWEAK-Fn14-IN-1** acts by inhibiting the interaction between TWEAK and Fn14, thereby blocking the initiation of these downstream signaling events.

TWEAK-Fn14 Signaling Pathway Diagram



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Caption: The TWEAK-Fn14 signaling pathway and the inhibitory action of **TWEAK-Fn14-IN-1**.

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